

# Neodol 25-3S synergistic effects petroleum sulfonate

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## Compound Focus: Neodol 25-3S

CAS No.: 12688-28-7

Cat. No.: S1825920

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## Synergistic Performance Comparison

The table below summarizes the interfacial activity and key characteristics of different surfactants in complex systems with Changqing petroleum sulfonate, based on the experimental findings [1].

Surfactant Type & Name	Synergistic Effect	Interfacial Activity	Key Characteristics & Anti-adsorption Performance
C16ArSO3 (Anionic)	Yes	High	---
6501 (Non-ionic)	Yes	High	Good interfacial activity and anti-adsorption; a <b>preferred component</b> [1].
C18N (Cationic)	Yes	High	---
Betaine (Amphoteric)	Yes	High	Good interfacial activity and anti-adsorption; a <b>preferred component</b> when combined with octadecyl sulfopropyl betaine [1].

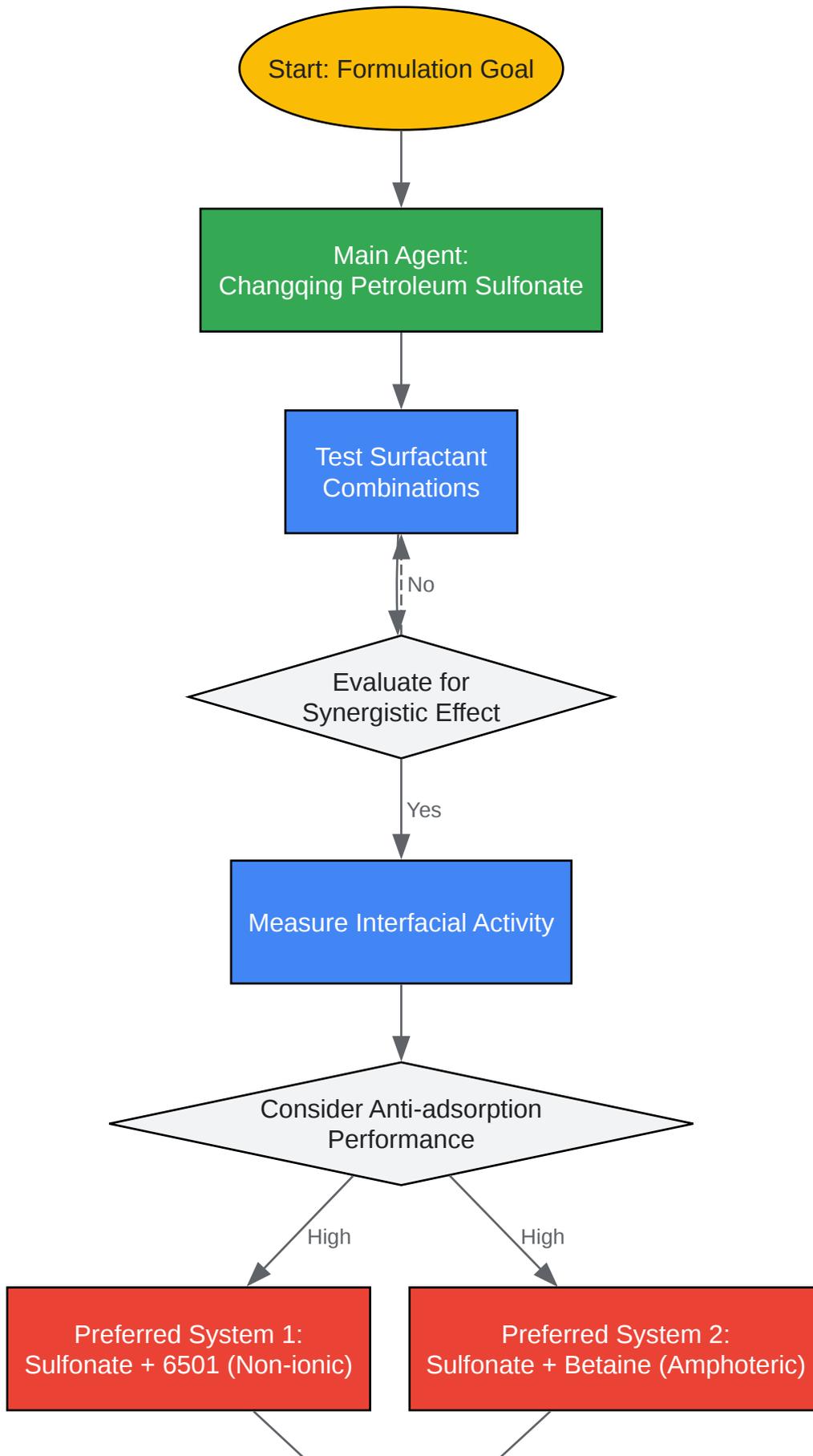
## Experimental Protocols

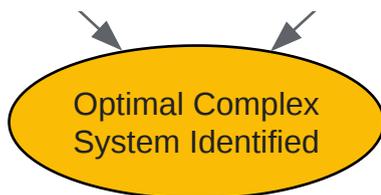
The following methodology was used to obtain the comparative data above [1].

- **Research Aim:** To identify the best-performing complex system adapted to Changqing reservoir conditions, using Changqing petroleum sulfonate as the main agent.
- **Synergistic Investigation:** The synergistic effect was investigated by combining petroleum sulfonate with various types of surfactants, including:
  - **C16ArSO3** (anionic)
  - **6501** (non-ionic)
  - **C18N** (cationic)
  - **Betaine** (amphoteric)
- **Performance Metrics:** The evaluation of the complex systems was based on their **interfacial activity**. Further consideration for the preferred complex system also included **anti-adsorption performance**.
- **Preferred Systems:** Based on the combined metrics of interfacial activity and anti-adsorption, two complex systems were preferred:
  - Changqing petroleum sulfonate + **6501** (non-ionic)
  - Changqing petroleum sulfonate + **octadecyl sulfopropyl betaine** (amphoteric)

## Synergistic Mechanism Pathway

The diagram below visualizes the experimental workflow and decision-making process for identifying the optimal surfactant complex [1].





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*Experimental Workflow for Optimal Surfactant Selection*

## How to Use This Information

- **For Research Validation:** The data provides a starting point for your own experimental work. You can use the methodologies described to attempt to replicate the findings or to test **Neodol 25-3S** under similar conditions.
- **Focus on Preferred Combinations:** Given the proven synergy of petroleum sulfonate with non-ionic and amphoteric surfactants, prioritizing **Neodol 25-3S** for testing in similar complex systems could be a fruitful research direction.
- **Seek Additional Data:** To build a more comprehensive guide, you may need to consult specialized chemical databases or scientific journals that contain full-text papers with detailed quantitative results for **Neodol 25-3S**.

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## References

1. Study on the Synergistic of Changqing Effects ... Petroleum Sulfonate [[link.springer.com](https://link.springer.com)]

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